Generating a Stable M-cadherin Expressing Cell Line for Adhesion Assays

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Compound of Interest

Compound Name:	*M-cadherin*
CAS No.:	*142845-03-2*
Cat. No.:	*B587200*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

M-cadherin, also known as Cadherin-15, is a calcium-dependent cell-cell adhesion glycoprotein that plays a crucial role in myoblast fusion and muscle development.[1][2] Its involvement in cell adhesion makes it a significant target for research in developmental biology, oncology, and regenerative medicine. The development of a stable cell line that consistently expresses **M-cadherin** is essential for conducting reproducible in vitro adhesion assays, screening for therapeutic compounds that modulate cell adhesion, and investigating the downstream signaling pathways.[3]

These application notes provide a comprehensive guide for generating, validating, and utilizing a stable **M-cadherin** expressing cell line for cell-cell adhesion assays. The protocols detailed below cover the entire workflow from initial transfection to the final adhesion assay, ensuring researchers can reliably establish a robust cellular model for their studies.

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I. Generation of a Stable **M-cadherin** Expressing Cell Line

The generation of a stable cell line involves the introduction of a plasmid vector containing the **M-cadherin** gene and a selectable marker into a host cell line, followed by selection and isolation of cells that have integrated the plasmid into their genome.[4][5][6]

Workflow Overview

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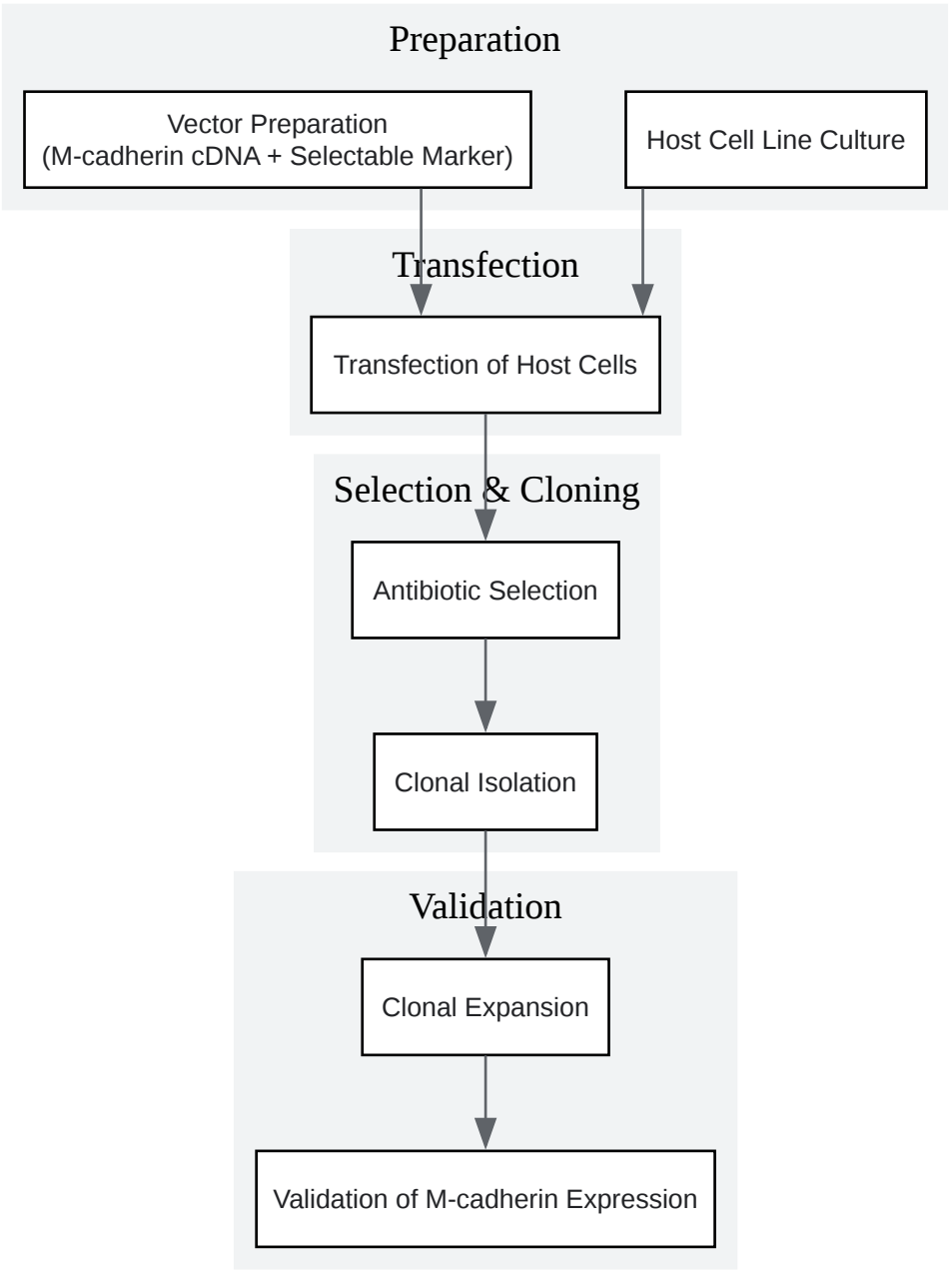

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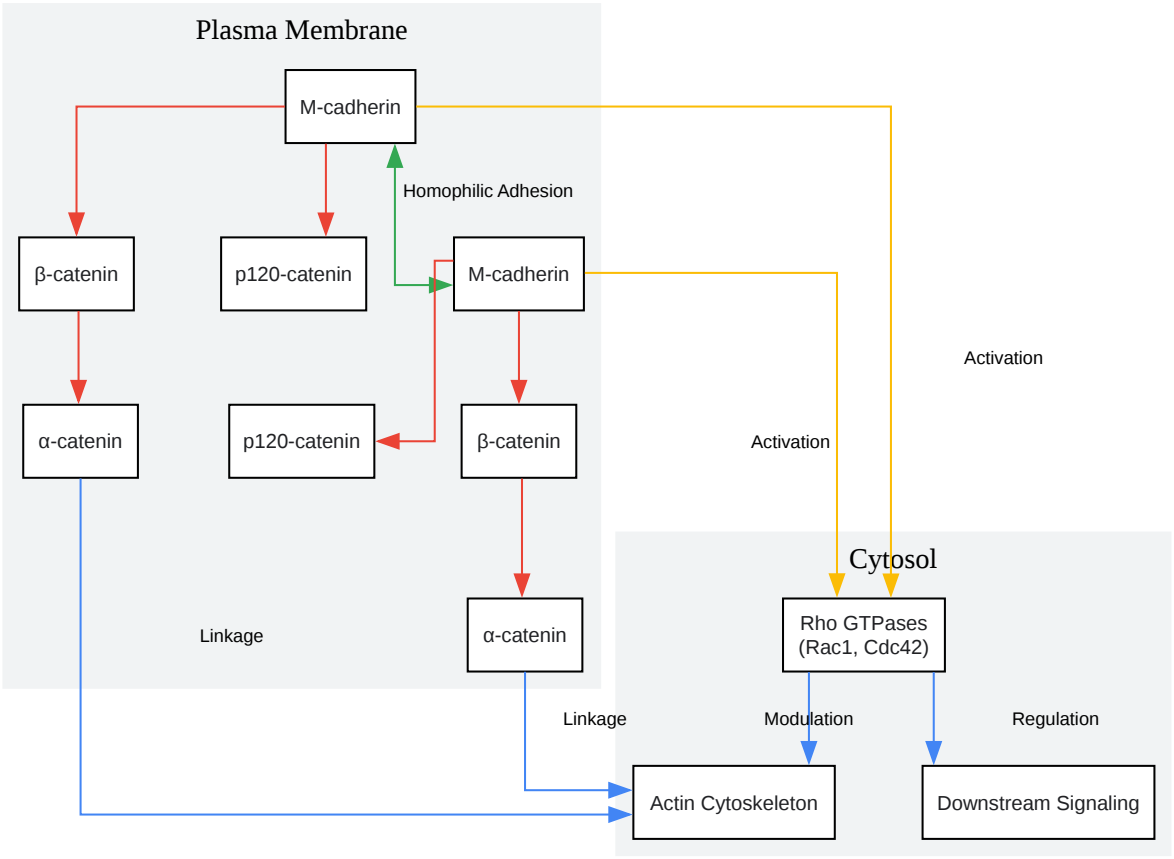

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